

In-Depth Technical Guide to Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$

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Compound of Interest

Compound Name: Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$

Cat. No.: B12387239

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$ is a stable isotope-labeled version of Trimethylammonium chloride, an endogenous metabolite. This isotopically labeled compound has become an invaluable tool in biomedical and pharmaceutical research, particularly in the field of quantitative bioanalysis. Its primary application lies in its use as an internal standard for mass spectrometry-based quantification of trimethylamine (TMA) and its metabolites, such as trimethylamine N-oxide (TMAO), in various biological matrices. Elevated levels of TMAO have been linked to an increased risk of major adverse cardiovascular events, making accurate quantification crucial for clinical research.^[1] This technical guide provides a comprehensive overview of the physical characteristics, experimental protocols, and key applications of **Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$** .

Physical and Chemical Characteristics

The physical and chemical properties of **Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$** are essential for its proper handling, storage, and application in experimental settings. While a specific Certificate of Analysis with experimentally determined data for the labeled compound is not publicly available, the following tables summarize computed data and experimental data for the unlabeled analogue, which serves as a reliable proxy.

Computed Physicochemical Properties

Property	Value	Source
Molecular Formula	$^{13}\text{C}_3\text{D}_9\text{H}_{10}\text{ClN}$	PubChem
Molecular Weight	107.60 g/mol	PubChem
Exact Mass	107.1167322 Da	PubChem
IUPAC Name	1,1,1-trideuterio-N,N-bis(trideuterio(^{13}C)methyl) (^{13}C)methanamine;hydrochloride	PubChem
InChI	InChI=1S/C3H9N.ClH/c1-4(2)3;/h1-3H3;1H/i1+1D3,2+1D3,3+1D3;	PubChem
InChIKey	SZYJELPVAFJOGJ-PGPWJICYSA-N	PubChem
Canonical SMILES	C--INVALID-LINK--(C)[Cl-]	PubChem

Experimental Physical Properties (of unlabeled Trimethylammonium chloride)

Property	Value	Source
Appearance	White crystalline powder	Ataman Kimya[2]
Melting Point	240 °C	Ataman Kimya[2]
Solubility	Easily soluble in water and ethanol. Insoluble in ether, petroleum ether, benzene, and carbon disulfide.	Ataman Kimya[2]
pH	5-6 (10% aqueous solution)	Ataman Kimya[2]
Hygroscopicity	Hygroscopic	Ataman Kimya[2]

Experimental Protocols

Determination of Melting Point (General Procedure for Hygroscopic Compounds)

Due to the hygroscopic nature of Trimethylammonium chloride, special precautions are necessary for accurate melting point determination.

Methodology:

- **Sample Preparation:** A small amount of the dried compound is placed in a capillary tube. Given its hygroscopic nature, the open end of the capillary tube should be flame-sealed.
- **Apparatus:** A standard melting point apparatus (e.g., Mel-Temp or similar) is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
 - The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
 - The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Determination of Solubility (General Procedure)

Methodology:

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, dichloromethane, hexane) are used.
- **Procedure:**
 - A small, accurately weighed amount of **Trimethylammonium chloride-13c3,d9** is added to a known volume of the solvent in a vial at a controlled temperature.

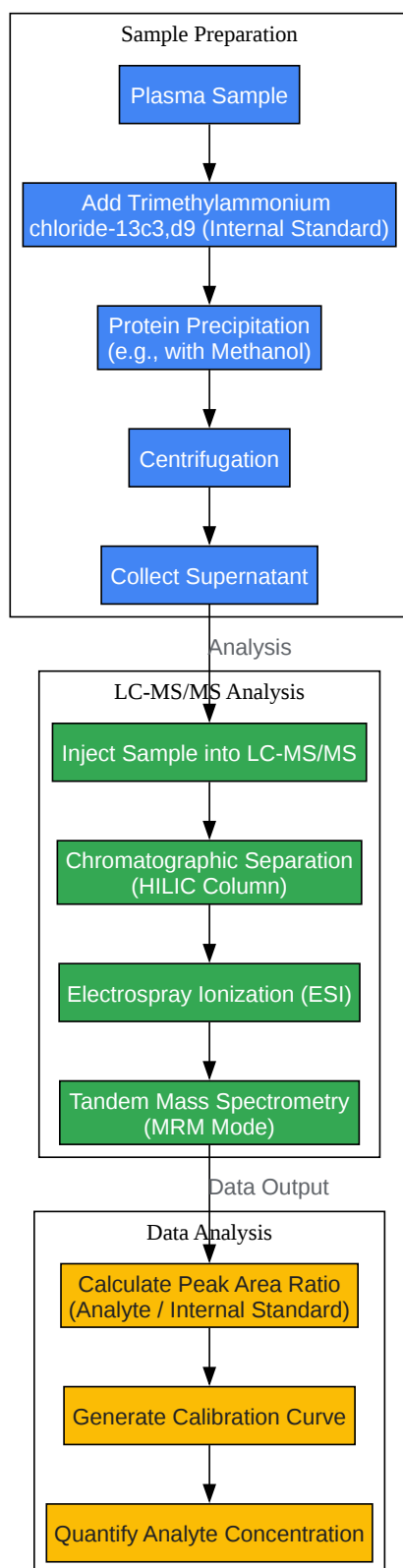
- The mixture is agitated (e.g., using a vortex mixer or shaker) until equilibrium is reached.
- The solution is visually inspected for the presence of undissolved solid.
- If the solid dissolves completely, more solute is added incrementally until saturation is reached.
- The concentration of the saturated solution is then determined analytically (e.g., by LC-MS) to quantify the solubility.

Applications in Research

The primary application of **Trimethylammonium chloride-13c3,d9** is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of trimethylamine (TMA) and its metabolites.

Quantification of Trimethylamine N-Oxide (TMAO) in Biological Samples using LC-MS/MS

This workflow outlines the use of **Trimethylammonium chloride-13c3,d9** as an internal standard for the quantification of TMAO in plasma samples.

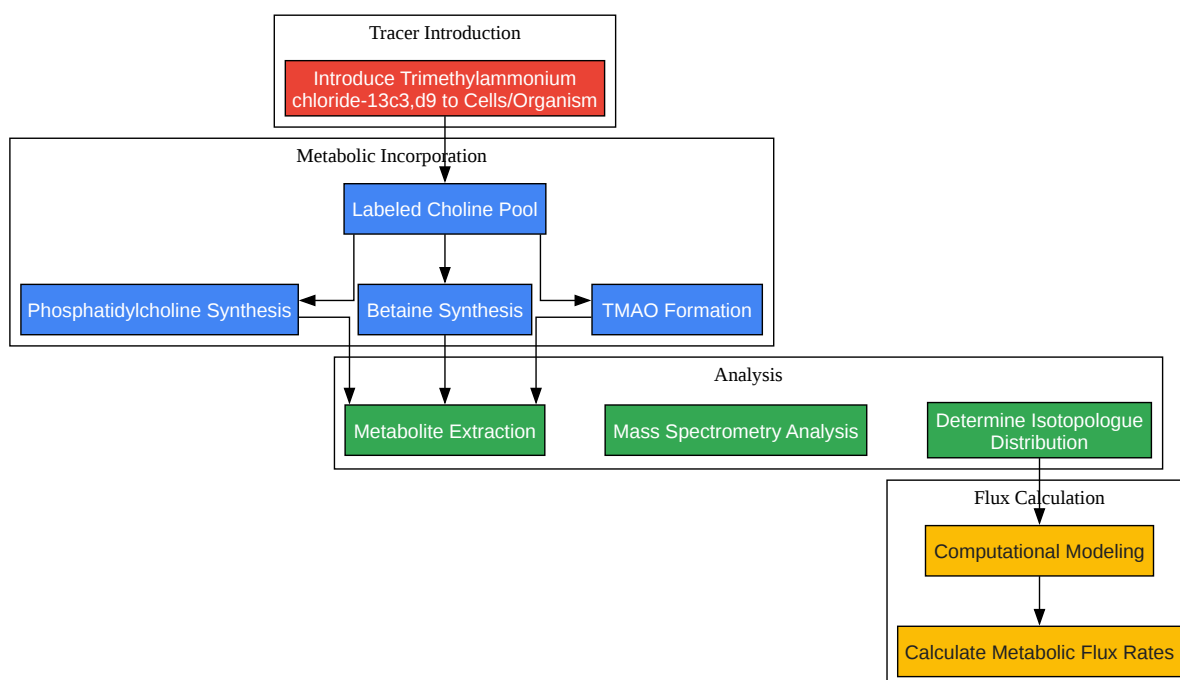


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LC-MS/MS workflow for TMAO quantification.

Metabolic Flux Analysis

Trimethylammonium chloride- $^{13}\text{C}_3, \text{d}_9$ can also be used as a tracer in metabolic flux analysis (MFA) to study the dynamics of choline metabolism. By introducing the labeled compound into a biological system, researchers can track the incorporation of the ^{13}C and deuterium labels into downstream metabolites, providing insights into pathway activity and regulation.



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Metabolic flux analysis workflow using **Trimethylammonium chloride-13c3,d9**.

Conclusion

Trimethylammonium chloride-13c3,d9 is a critical reagent for researchers in the fields of clinical chemistry, drug metabolism, and systems biology. Its well-defined physical and chemical properties, coupled with its utility as an internal standard and metabolic tracer, enable precise and accurate quantification of key biomarkers and the elucidation of complex metabolic pathways. The detailed protocols and workflows provided in this guide are intended to facilitate its effective use in demanding research applications.

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References

- 1. A validated simple LC-MS/MS method for quantifying trimethylamine N-oxide (TMAO) using a surrogate matrix and its clinical application - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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